

5-Bromo-4-fluoroisatoic anhydride structure and molecular weight

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Compound of Interest

Compound Name: 5-Bromo-4-fluoroisatoic anhydride

Cat. No.: B1382142

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In-depth Technical Guide to 5-Bromo-4-fluoroisatoic Anhydride

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-4-fluoroisatoic anhydride, also known by its systematic name 6-Bromo-7-fluoro-2H-3,1-benzoxazine-2,4(1H)-dione, is a halogenated heterocyclic compound. Isatoic anhydrides, as a class of molecules, are recognized as valuable intermediates in synthetic organic chemistry, particularly in the field of medicinal chemistry. They serve as versatile precursors for the synthesis of a wide array of nitrogen-containing heterocycles, including quinazolinones, benzodiazepines, and other pharmacologically relevant scaffolds. The presence of both a bromine and a fluorine atom on the benzene ring of **5-Bromo-4-fluoroisatoic anhydride** offers unique opportunities for further chemical modifications and the potential to modulate the biological activity of its derivatives.

Chemical Structure and Molecular Properties

The chemical structure and key molecular properties of **5-Bromo-4-fluoroisatoic anhydride** are summarized in the table below.

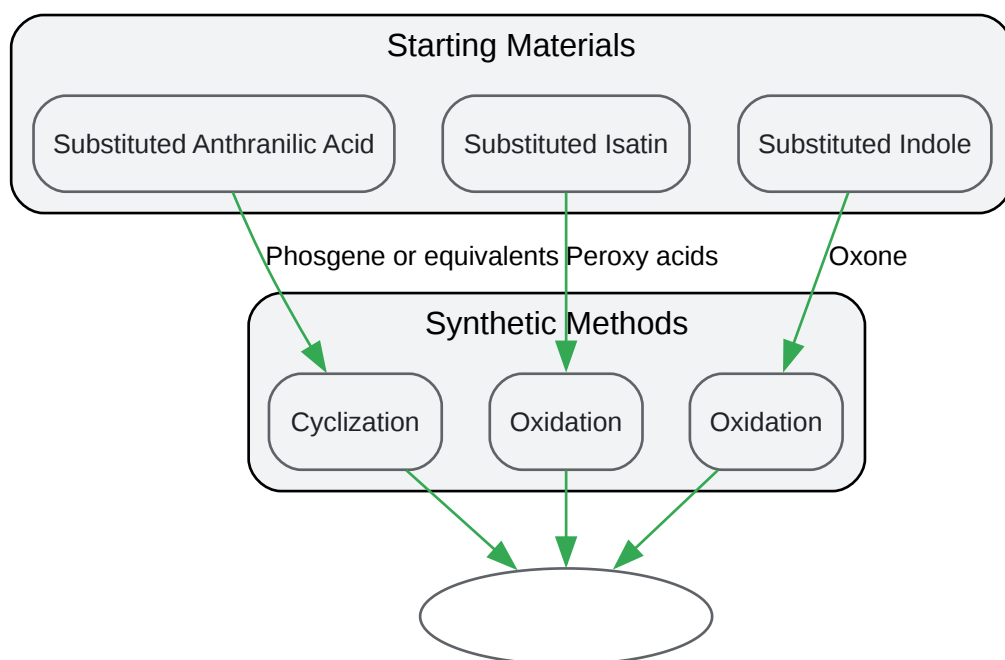
| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C ₈ H ₃ BrFNO ₃ | [1] |
| Molecular Weight | 260.02 g/mol | [1] |
| CAS Number | 1440535-66-9 | [1] |
| Appearance | Faint orange to faint red powder | [1] |
| Synonyms | 6-Bromo-7-fluoro-2H-3,1-benzoxazine-2,4(1H)-dione, 6-Bromo-7-fluoro-1H-benzo[d][1][2]oxazine-2,4-dione | [1] |
| SMILES | <chem>O=c1[nH]c2cc(F)c(Br)cc2c(=O)o1</chem> | [1] |
| InChI | InChI=1S/C8H3BrFNO3/c9-4-1-3-6(2-5(4)10)11-8(13)14-7(3)12/h1-2H,(H,11,13) | [1] |
| InChIKey | KSIGHJQLNMQVPU-UHFFFAOYSA-N | [1] |

Synthesis

While a specific, detailed experimental protocol for the synthesis of **5-Bromo-4-fluoroisatoic anhydride** is not readily available in publicly accessible literature, general methods for the synthesis of substituted isatoic anhydrides can be adapted. The most common and relevant synthetic strategies are outlined below.

General Synthetic Pathways for Isatoic Anhydrides

The synthesis of isatoic anhydrides can generally be achieved through several key pathways. The logical flow for these syntheses is depicted in the following diagram.



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Caption: General synthetic routes to isatoic anhydrides.

Plausible Experimental Protocol for 5-Bromo-4-fluoroisatoic anhydride

Based on the general method of indole oxidation, a plausible experimental protocol for the synthesis of **5-Bromo-4-fluoroisatoic anhydride** from 5-bromo-4-fluoroindole is detailed below. Note: This is a generalized procedure and would require optimization for this specific substrate.

Materials:

- 5-Bromo-4-fluoroindole
- Oxone® (Potassium peroxymonosulfate)
- Dimethylformamide (DMF)
- Water

- Ethyl acetate
- Sodium sulfate (anhydrous)

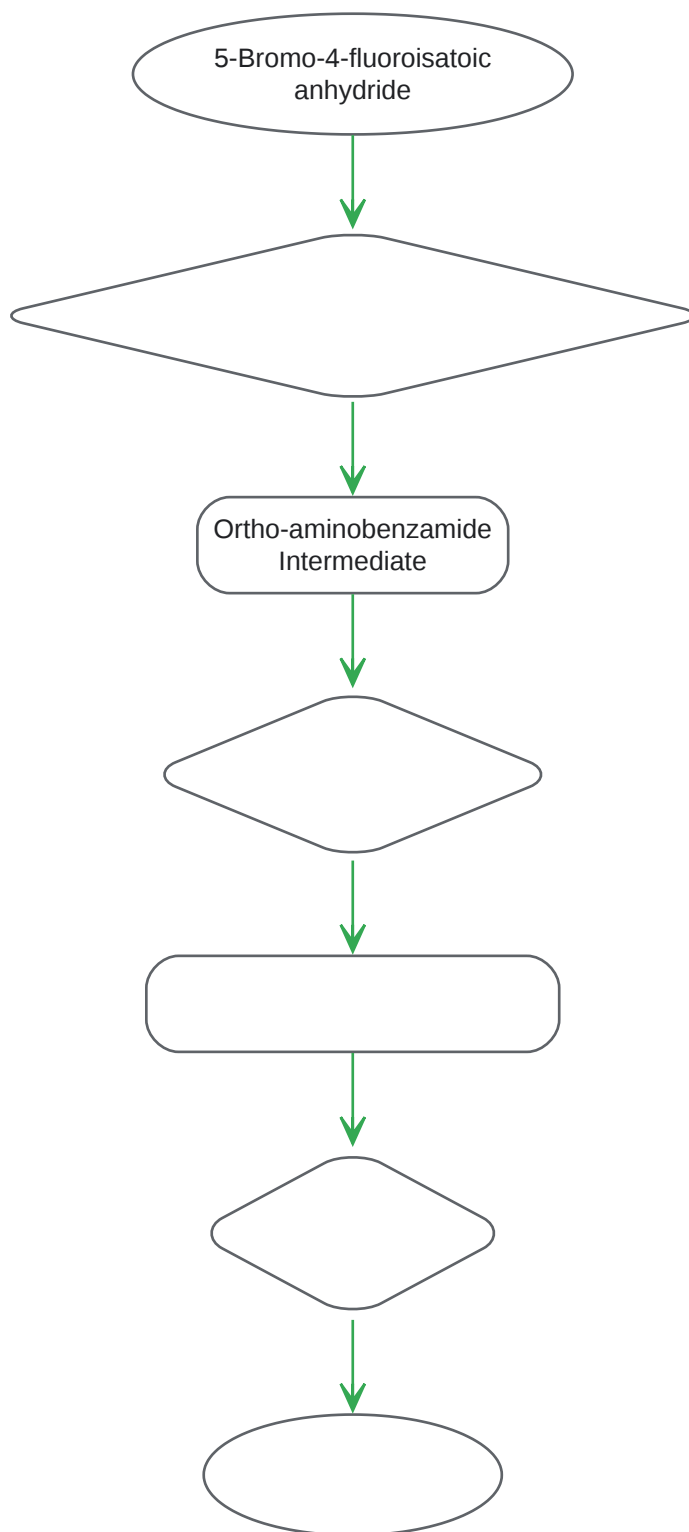
Procedure:

- In a round-bottom flask, dissolve 1 equivalent of 5-bromo-4-fluoroindole in a solvent mixture of DMF and water (typically a 4:1 ratio).
- To this solution, add 4 equivalents of Oxone® portion-wise while stirring at room temperature.
- Allow the reaction mixture to stir at room temperature overnight. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with water and extract the product with ethyl acetate (3 x volume of the aqueous layer).
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by crystallization from an appropriate solvent system or by column chromatography on silica gel.

Applications in Drug Development

Isatoic anhydrides are valuable building blocks in medicinal chemistry due to their ability to undergo ring-opening reactions with various nucleophiles, leading to the formation of diverse heterocyclic structures.

The workflow for utilizing **5-Bromo-4-fluoroisatoic anhydride** in a drug discovery program can be conceptualized as follows:



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References

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